

AGI-12026 (Ivosidenib) in DMSO: A Technical Guide to Stock Solution Stability

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Compound of Interest

Compound Name: AGI-12026

Cat. No.: B12424925

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of **AGI-12026** (Ivosidenib) in Dimethyl Sulfoxide (DMSO) stock solutions. Adherence to proper storage and handling protocols is critical for ensuring the integrity and reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **AGI-12026** DMSO stock solutions?

For long-term storage, it is recommended to store **AGI-12026** stock solutions in anhydrous DMSO at -80°C. Under these conditions, the solution is reported to be stable for up to one year. For short-term storage, -20°C is also a viable option, though long-term stability data at this temperature is not readily available.

Q2: How many times can I freeze-thaw my **AGI-12026** DMSO stock solution?

While some small molecules are robust, repeated freeze-thaw cycles are generally discouraged as they can lead to degradation. For optimal results, it is best practice to aliquot the stock solution into single-use volumes to minimize the number of freeze-thaw cycles. Studies on a diverse set of compounds have shown no significant loss after 11 cycles, but compound-specific data for **AGI-12026** is not available.^{[1][2]}

Q3: My **AGI-12026** precipitated out of the DMSO solution after thawing. What should I do?

Precipitation can occur upon thawing, especially with concentrated stock solutions. Before use, ensure the compound is fully redissolved. This can be achieved by vortexing the vial and gently warming it in a 37°C water bath. Visually inspect the solution to confirm that all precipitate has dissolved.

Q4: What factors can contribute to the degradation of **AGI-12026** in a DMSO stock solution?

Several factors can impact the stability of **AGI-12026** in DMSO:

- **Water Content:** DMSO is hygroscopic and readily absorbs moisture from the air. Increased water content can promote hydrolysis of susceptible compounds. It is crucial to use anhydrous DMSO and handle it in a low-humidity environment.^{[1][2]}
- **Temperature:** Elevated temperatures can accelerate degradation. **AGI-12026** has been shown to be stable under thermal conditions but is sensitive to acidic, alkaline, photolytic, and oxidative conditions at room temperature.
- **Light Exposure:** Photolytic degradation can occur. It is recommended to store stock solutions in amber or light-blocking vials.
- **Oxygen:** The presence of dissolved oxygen can lead to oxidation. While not specifically documented for **AGI-12026**, it is a general concern for small molecule stability.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent experimental results using the same stock solution.	Compound degradation due to improper storage or handling.	1. Prepare fresh stock solutions from powder. 2. Aliquot stock solutions into single-use vials to avoid multiple freeze-thaw cycles. 3. Ensure the use of anhydrous DMSO and proper storage conditions (-80°C for long-term).
Loss of compound activity over time.	Degradation of the compound in the DMSO stock.	1. Perform a stability check of your stock solution using an appropriate analytical method (e.g., HPLC, LC-MS). 2. If degradation is confirmed, discard the old stock and prepare a new one.
Precipitate observed in the stock solution after storage.	The compound has come out of solution.	1. Warm the vial to 37°C and vortex until the compound is fully redissolved. 2. If the precipitate does not dissolve, the solution may be supersaturated or the compound may have degraded. Consider preparing a fresh, less concentrated stock solution.

Data on AGI-12026 (Ivosidenib) Stability

While a detailed time-course stability study for **AGI-12026** in DMSO at various temperatures is not publicly available, the following table summarizes the known stability information and general guidelines for small molecules.

Storage Condition	Duration	Stability	Source/Recommendation
-80°C in solvent	Up to 1 year	Stable	Vendor Data
-20°C in solvent	Up to 3 months	Generally recommended for many small molecules.	General Lab Practice
Room Temperature	Not Recommended	Sensitive to degradation under acidic, alkaline, photolytic, and oxidative conditions.	Known Compound Sensitivity

Experimental Protocols

Protocol for Preparing AGI-12026 DMSO Stock Solution

- Preparation: Before opening, centrifuge the vial of **AGI-12026** powder to ensure all the powder is at the bottom.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Solubilization: Vortex the vial thoroughly to ensure the compound is completely dissolved. Gentle warming to 37°C can be used to aid dissolution if necessary.
- Aliquoting: Dispense the stock solution into single-use, tightly sealed, light-protected (amber) vials.
- Storage: Store the aliquots at -80°C for long-term storage.

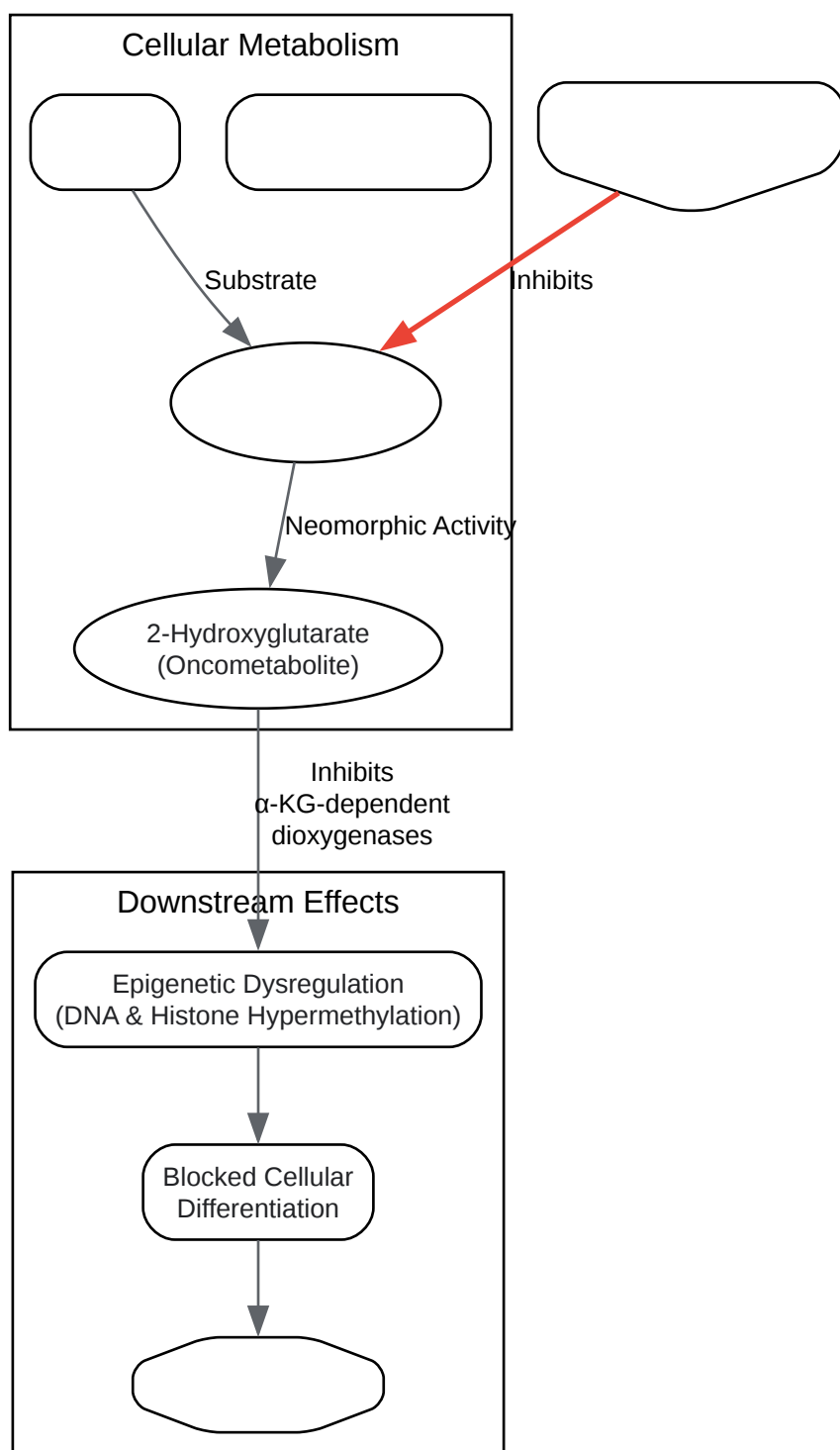
Protocol for Assessing AGI-12026 Stability in DMSO

This protocol provides a general framework for evaluating the stability of **AGI-12026** in DMSO over time.

- Stock Solution Preparation: Prepare a 10 mM stock solution of **AGI-12026** in anhydrous DMSO.
- Aliquoting and Storage:
 - Prepare multiple aliquots in amber, tightly sealed vials.
 - Store sets of aliquots at different temperatures: -80°C, -20°C, 4°C, and room temperature (as a stress condition).
- Time Points: Designate several time points for analysis (e.g., Day 0, Week 1, Month 1, Month 3, Month 6, Year 1).
- Sample Analysis:
 - At each time point, retrieve one aliquot from each storage temperature.
 - Analyze the purity and concentration of **AGI-12026** using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Data Analysis:
 - Compare the peak area or concentration of **AGI-12026** at each time point to the Day 0 sample.
 - Calculate the percentage of the compound remaining to determine the degradation profile under each storage condition.

Visualizations

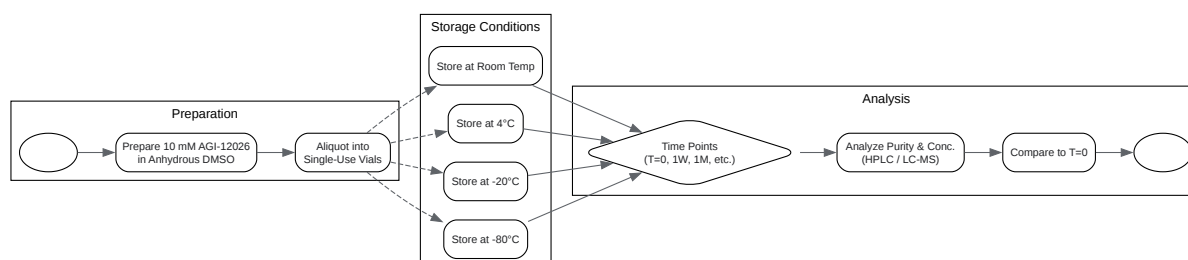
Mutant IDH1 Signaling Pathway



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Caption: Mechanism of action of **AGI-12026** on the mutant IDH1 pathway.

Experimental Workflow for Stability Assessment



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Caption: Workflow for assessing the stability of **AGI-12026** in DMSO.

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References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
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